

# 2-Chloro-2-methylbutanal molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-2-methylbutanal

Cat. No.: B14384951

[Get Quote](#)

## Technical Guide: 2-Chloro-2-methylbutanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Chloro-2-methylbutanal**, a halogenated aldehyde of interest in synthetic chemistry and potential applications in drug discovery and development.

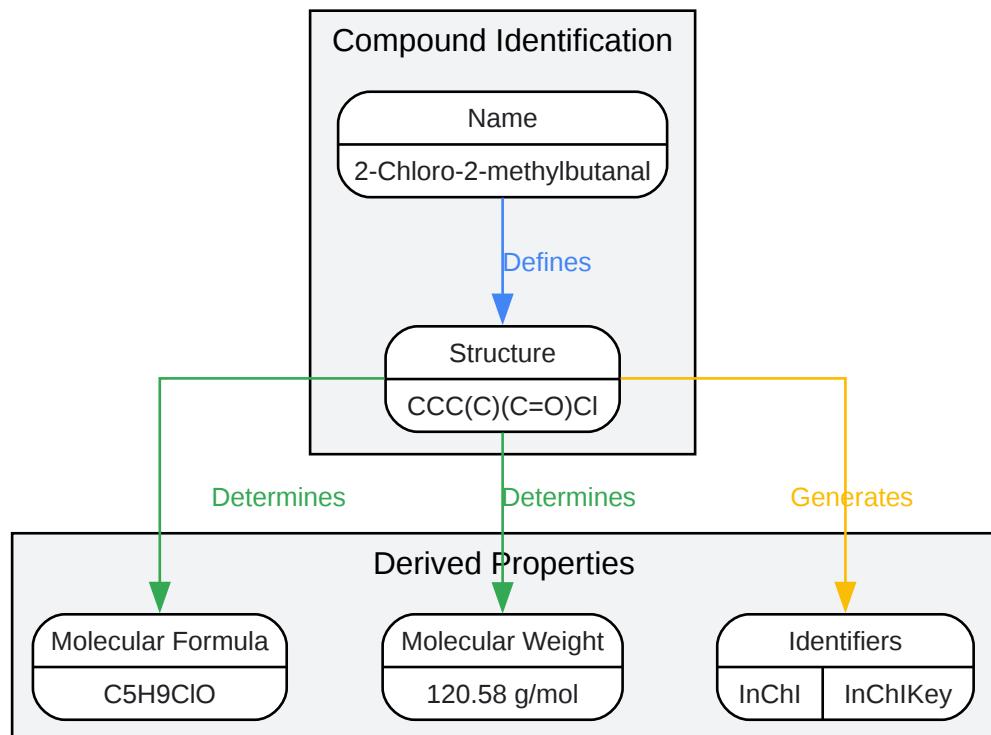
## Core Physicochemical Data

The essential molecular and physical properties of **2-Chloro-2-methylbutanal** are summarized in the table below. These data are critical for reaction planning, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C5H9ClO	PubChem[1]
Molecular Weight	120.58 g/mol	PubChem[1]
IUPAC Name	2-chloro-2-methylbutanal	PubChem[1]
Canonical SMILES	CCC(C)(C=O)Cl	PubChem[1]
InChI	InChI=1S/C5H9ClO/c1-3-5(2,6)4-7/h4H,3H2,1-2H3	PubChem[1]
InChIKey	MXWKTIUMQXDJTD-UHFFFAOYSA-N	PubChem[1]

## Chemical Structure and Properties Relationship

The chemical structure of a molecule dictates its physical and chemical properties. The following diagram illustrates the logical flow from the compound's name to its structural representation and consequently its key molecular identifiers and properties.



[Click to download full resolution via product page](#)

Caption: Logical relationship between the name, structure, and derived properties of **2-Chloro-2-methylbutanal**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Chloro-2-methylbutanal** are highly dependent on the specific research context, including scale, required purity, and available analytical instrumentation. For validated and reproducible methodologies, researchers are advised to consult peer-reviewed chemical literature and established synthetic chemistry journals. Key search terms would include "synthesis of **2-Chloro-2-methylbutanal**,"

"preparation of  $\alpha$ -chloro aldehydes," and analytical methods such as "GC-MS analysis of halogenated aldehydes" or "NMR spectroscopy of **2-Chloro-2-methylbutanal**."

For specific procedural guidance, it is recommended to refer to publications detailing the synthesis of structurally related  $\alpha$ -chloro aldehydes, as the underlying principles of synthesis and purification will likely be analogous. Standard laboratory techniques for handling chlorinated organic compounds should be strictly followed, with appropriate personal protective equipment and engineering controls in place.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Chloro-2-methylbutanal | C5H9ClO | CID 13199209 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-2-methylbutanal molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14384951#2-chloro-2-methylbutanal-molecular-weight-and-formula\]](https://www.benchchem.com/product/b14384951#2-chloro-2-methylbutanal-molecular-weight-and-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)